

Unraveling Microtubule Disruption: A Quantitative Comparison of Tubulin Polymerization-IN-32

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Compound of Interest

Compound Name: *Tubulin polymerization-IN-32*

Cat. No.: *B12394642*

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A deep dive into the quantitative analysis of **Tubulin Polymerization-IN-32** reveals its potent anti-proliferative effects, positioning it as a significant compound of interest for researchers in oncology and cell biology. This guide provides a direct comparison with other known microtubule disruptors, supported by experimental data and detailed protocols to aid in reproducible research.

Microtubules, the dynamic cytoskeletal filaments, are pivotal for numerous cellular processes, including cell division, motility, and intracellular transport. Their critical role in mitosis makes them a prime target for the development of anticancer therapeutics. **Tubulin Polymerization-IN-32** has emerged as a novel inhibitor of tubulin polymerization, demonstrating significant potential in curbing cancer cell proliferation. This report offers a quantitative comparison of **Tubulin Polymerization-IN-32** against other established microtubule-targeting agents, presenting key data in a structured format for clear, comparative analysis.

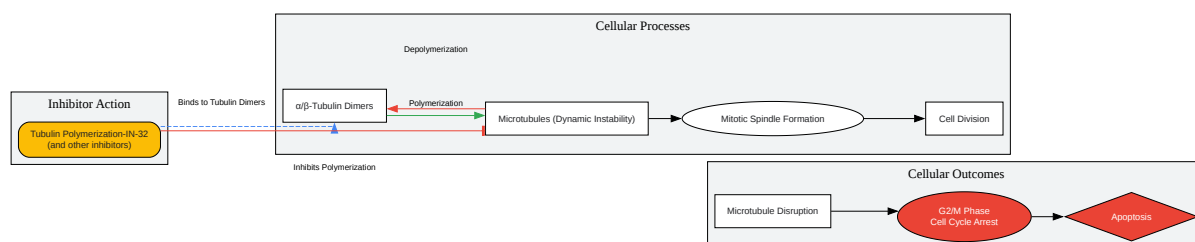
Comparative Efficacy of Microtubule Disruptors

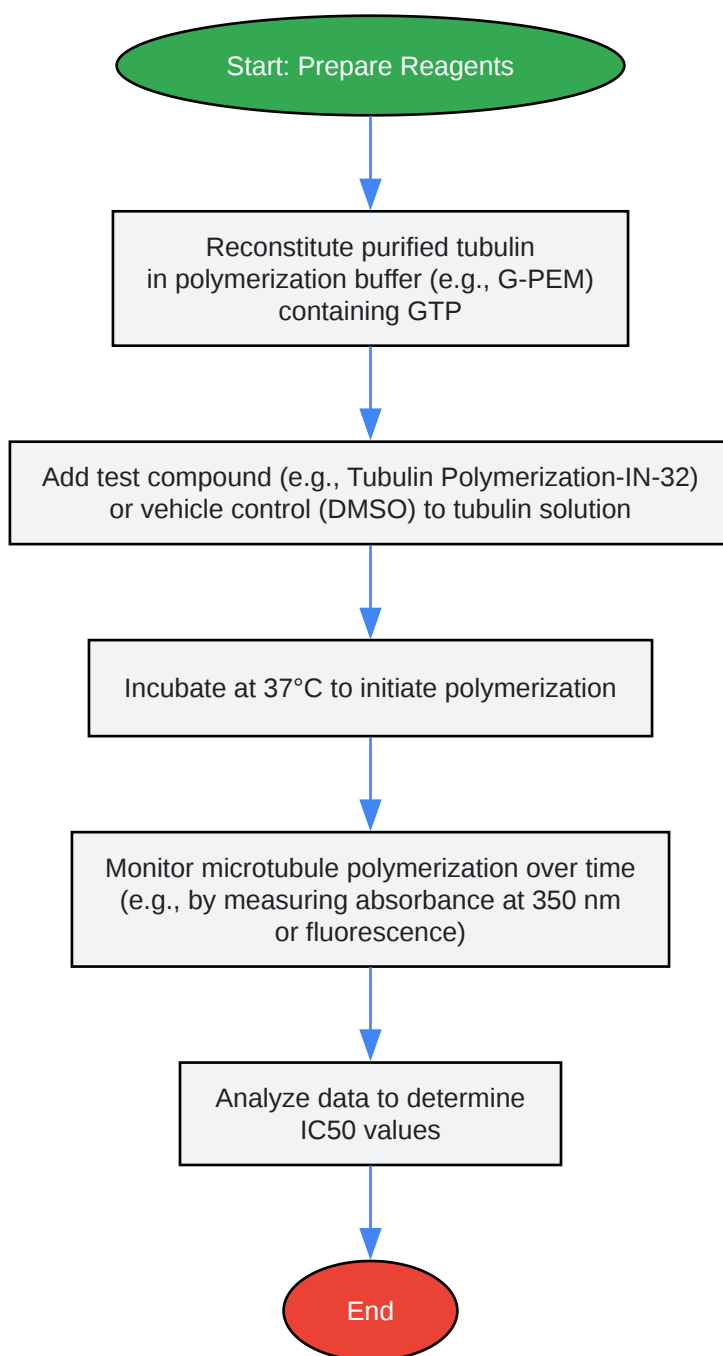
The inhibitory effects of **Tubulin Polymerization-IN-32** and other microtubule disruptors are summarized below. The data highlights the concentration-dependent inhibition of tubulin polymerization and the resulting impact on cancer cell viability.

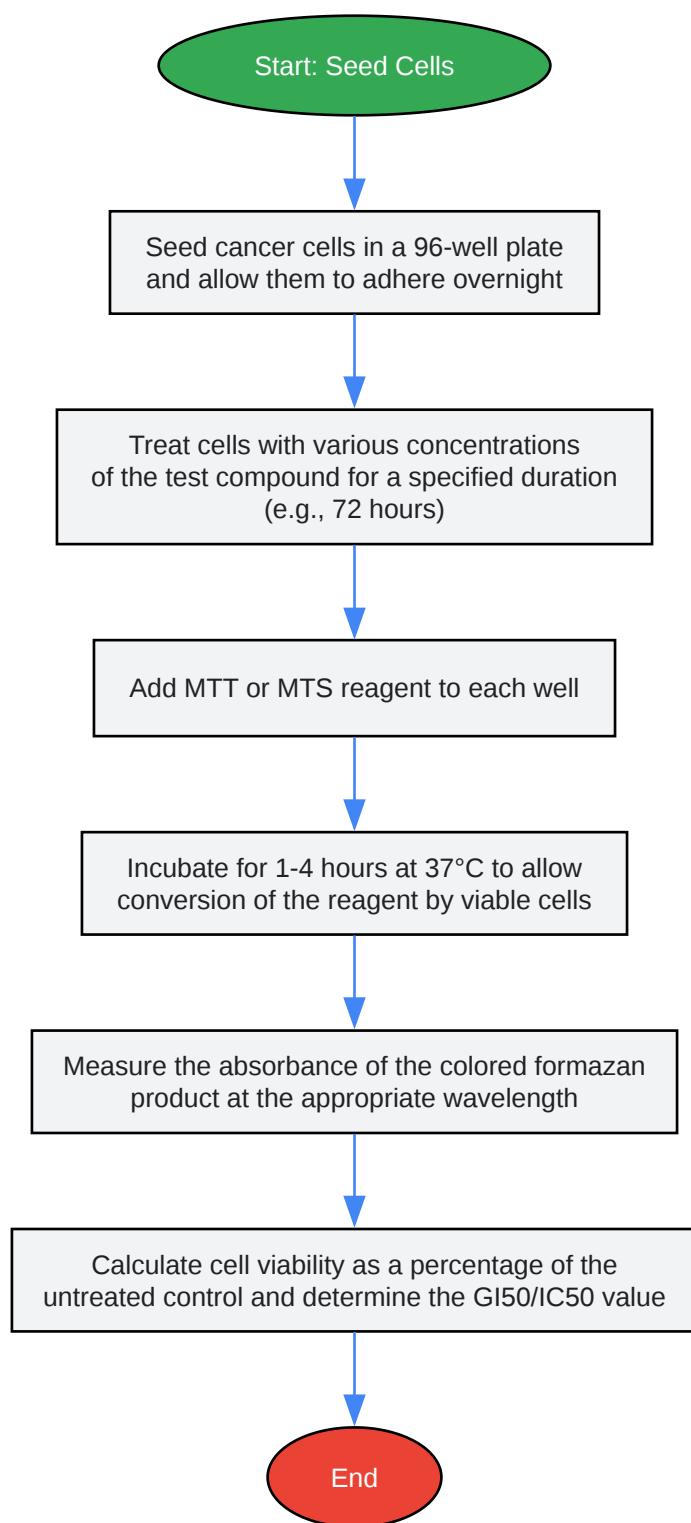
Compound	Assay Type	Cell Line / System	IC50 / GI50 (μM)	Reference
Tubulin polymerization-IN-32 (compound 14k)	Cell Proliferation	NCI Cancer Cell Panel	0.03 - 85.8	[1]
Cell Proliferation	Lymphoma Cells (VL51, MINO, HBL1, SU-DHL-10)	1.4 - 2.0	[1]	
Tubulin inhibitor 32	Microtubule Polymerization	In vitro	8.4	[2]
Cell Proliferation	HepG2	1.54	[2]	
Cell Proliferation	SW480	37.53	[2]	
Cell Proliferation	HeLa	24.61	[2]	
Cell Proliferation	MDA-MB-231	11.41	[2]	
Colchicine	Tubulin Polymerization	In vitro	~1	
Nocodazole	Tubulin Polymerization	In vitro	Less potent than Colchicine	

Visualizing the Mechanism: Microtubule Disruption Pathway

The following diagram illustrates the general mechanism of action for tubulin polymerization inhibitors. These agents interfere with the dynamic assembly of α - and β -tubulin heterodimers into microtubules, leading to cell cycle arrest, primarily at the G2/M phase, and subsequent apoptosis.







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